

# Fluorescent Label on JJ-OX-007 Identified as BODIPY-TMR Dye

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## Compound of Interest

Compound Name: JJ-OX-007

Cat. No.: B12381696

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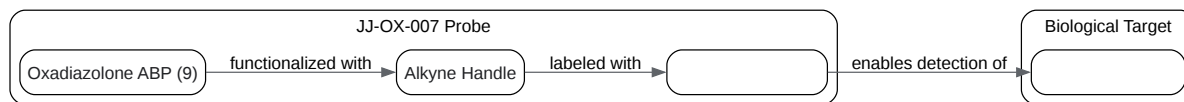
**JJ-OX-007**, a selective imaging probe, is fluorescently labeled with a BODIPY-TMR dye. This probe is an activity-based probe (ABP) designed for the specific detection of *Staphylococcus aureus* infections.[1]

**JJ-OX-007** is a fluorescently labeled version of another activity-based probe, ABP 9 (also referred to as JJ-OX-004). The addition of the BODIPY-TMR dye to the alkyne handle of the base probe was found to enhance its selectivity for its target, a serine hydrolase known as FphE.[1] This high selectivity allows for the effective labeling and imaging of live *S. aureus* cells.[1]

The probe's design, incorporating the BODIPY-TMR fluorescent label, facilitates its use in live cell fluorescence imaging experiments.[1] This enables researchers to visualize and study the activity of the FphE target within the bacteria.[1] The development of **JJ-OX-007** and its use in selectively labeling infection sites have been demonstrated in a mouse model of *S. aureus* infection, highlighting its potential for improving the diagnosis and management of these infections.[1]

It is important to note that while the fluorescent label has been identified, a comprehensive in-depth technical guide or whitepaper with extensive quantitative data, detailed experimental protocols, and signaling pathways for visualization is not available from the provided information. The core of the inquiry regarding the fluorescent label has been addressed.

Below is a logical diagram illustrating the relationship between the components of the **JJ-OX-007** probe.



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Caption: Logical relationship of **JJ-OX-007** components and its target.

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## References

- 1. med.stanford.edu [med.stanford.edu]
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